

What are the chemical properties of Glycocyamine-d2?

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Compound of Interest

Compound Name: Glycocyamine-d2

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Glycocyamine-d2: A Technical Guide for Researchers

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological significance, and analytical methodologies related to **Glycocyamine-d2** (Guanidinoacetic acid-d2). As a stable isotope-labeled internal standard, **Glycocyamine-d2** is a critical tool in metabolic research and clinical diagnostics, particularly in studies involving creatine biosynthesis and related disorders.

Core Chemical Properties

Glycocyamine-d2 is the deuterium-labeled form of Glycocyamine, an endogenous compound and a direct precursor to creatine. The incorporation of two deuterium atoms on the alpha-carbon provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification.^{[1][2]}

Chemical Identifiers

The following table summarizes the key chemical identifiers for **Glycocyamine-d2**.

Identifier	Value	Source
CAS Number	1173020-63-7	[3][4]
Chemical Name	2---INVALID-LINK--acetic acid	[3][4]
Synonyms	Guanidinoacetic acid-d2, Guanidineacetic--d2 Acid	[1]
Molecular Formula	C ₃ H ₅ D ₂ N ₃ O ₂	[5]
InChI	InChI=1S/C3H7N3O2/c4-3(5)6-1-2(7)8/h1H2,(H,7,8)(H4,4,5,6)/i1D2	[3][4]
InChIKey	BPMFZUMJYQTVII-DICFDUPASA-N	[3][4]
SMILES	[2H]C([2H])(N=C(N)N)C(O)=O	[3][4]

Physicochemical Properties

Key physicochemical properties of **Glycocyamine-d2** are presented below. Data for its non-deuterated counterpart, Glycocyamine, are included for comparison where specific data for the deuterated form is not readily available.

Property	Value	Source
Molecular Weight	119.12 g/mol	[3][4][5]
Appearance	White to off-white solid powder	[1][3]
Purity	≥98% to 99.90%	[1][3]
Melting Point	300 °C (for non-deuterated form)	[6]
Storage	Dry, dark at -20°C for ≥1 year. Solutions: -80°C (6 months), -20°C (1 month).	[1][3]

Solubility

Solubility is a critical parameter for the preparation of stock solutions and experimental buffers. The data, primarily reported for the non-deuterated form, is summarized below.

Solvent	Solubility	Source
Water	1 mg/mL (with sonication)	[1]
PBS (pH 7.2)	~10 mg/mL	[7]
DMSO	Slightly soluble	[7]
Dimethylformamide (DMF)	Slightly soluble	[7]

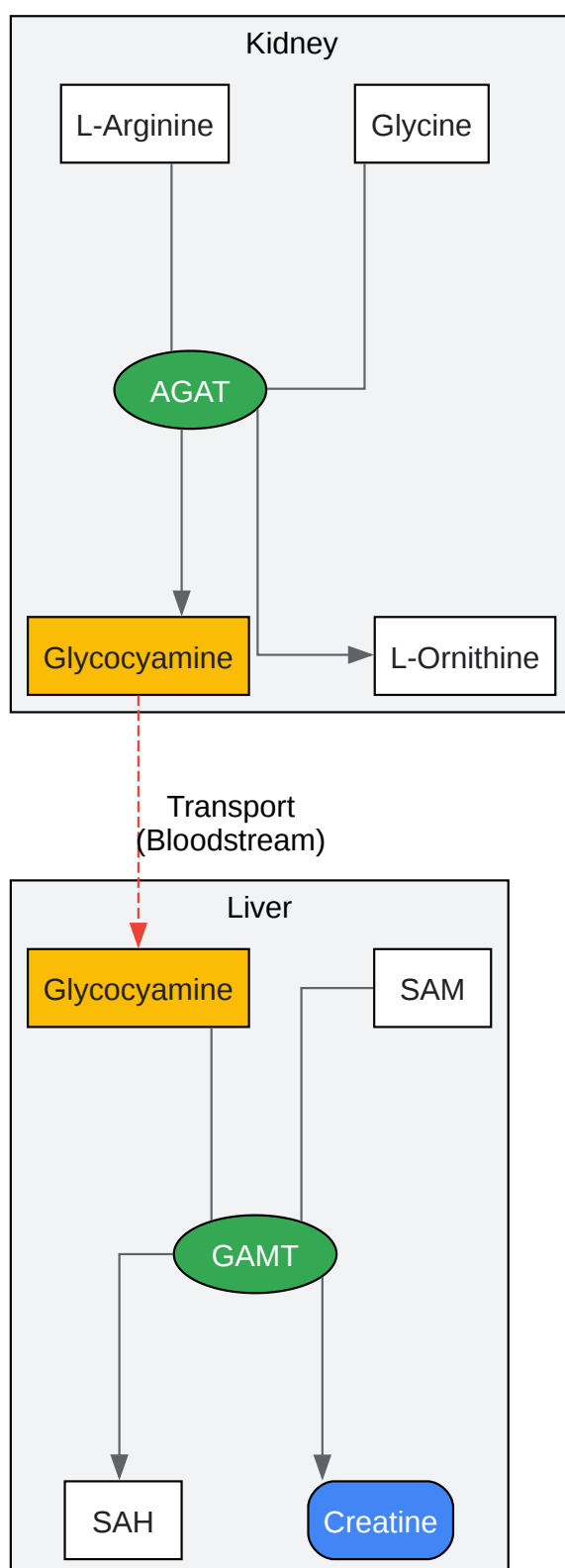
Note: Solubility can vary between sources. It is recommended to perform small-scale solubility tests before preparing large-volume stock solutions.

Biological Significance and Signaling Pathways

Glycocyamine is a central metabolite in the biosynthesis of creatine, a vital molecule for cellular energy homeostasis, particularly in tissues with high energy demands like muscle and brain.[7][8] The pathway involves two key enzymatic steps. **Glycocyamine-d2**, being chemically identical in its biological interactions, follows the same pathway and is thus an excellent tracer for studying this process.

- **Formation of Glycocyamine:** In the kidneys, the enzyme L-arginine:glycine amidinotransferase (AGAT) catalyzes the transfer of a guanidino group from L-arginine to glycine, forming glycocyamine and L-ornithine.[9]
- **Methylation to Creatine:** Glycocyamine is then transported to the liver, where it is methylated by S-adenosyl-L-methionine (SAM) in a reaction catalyzed by guanidinoacetate N-methyltransferase (GAMT) to produce creatine.[9]

Deficiencies in the AGAT or GAMT enzymes lead to cerebral creatine deficiency syndromes, which can be diagnosed by quantifying the levels of glycocyamine and creatine in biological fluids.[7][10]



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Fig. 1: Creatine Biosynthesis Pathway

Experimental Data and Analysis

As a stable isotope-labeled standard, the primary application of **Glycocyamine-d2** is in quantitative analysis using mass spectrometry and NMR.

Mass Spectrometry

The expected mass of the $[M+H]^+$ ion for **Glycocyamine-d2** is approximately 120.13 g/mol, a +2 Da shift from the unlabeled compound (118.11 g/mol). Tandem mass spectrometry (MS/MS) would be used to monitor specific parent-daughter ion transitions for highly selective quantification.

Note: Specific mass spectral data for **Glycocyamine-d2** is typically proprietary and provided with the Certificate of Analysis (CoA) from the manufacturer. For reference, the MS/MS data for unlabeled Glycocyamine ($[M+H]^+ = 118.0$) shows major fragments at m/z 76.1 and 101.0.[\[11\]](#)

NMR Spectroscopy

1H NMR is used to confirm the identity and purity of the compound. For **Glycocyamine-d2**, the signal corresponding to the alpha-carbon protons (CH_2) would be absent. In unlabeled Glycocyamine, this signal appears as a singlet at approximately 3.79 ppm in D_2O .[\[12\]](#) The presence of deuterium at this position confirms the isotopic labeling.

Note: A representative 1H NMR spectrum for **Glycocyamine-d2** is available from suppliers such as MedChemExpress upon request or with product purchase.[\[1\]](#) A study on GAMT deficient patients identified a characteristic doublet resonance for GAA at 3.98 ppm in urine at pH 2.50 using 1H NMR.[\[13\]](#)

Experimental Protocols

Glycocyamine-d2 is primarily used as an internal standard in quantitative analytical methods. Below is a detailed protocol for the simultaneous determination of Glycocyamine (GAA) and creatine in plasma, adapted from published literature, which demonstrates a typical application.[\[3\]](#)[\[14\]](#)

Quantification of Glycocyamine in Plasma by LC-MS/MS

This method is suitable for the diagnosis of creatine deficiency syndromes.

4.1.1 Materials and Reagents

- **Glycocyamine-d2** (Internal Standard)
- Glycocyamine and Creatine standards
- Acetonitrile (ACN), HPLC grade
- Butanolic-HCl (3N)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Supelcosil™ LC-ABZ column (or equivalent)

4.1.2 Sample Preparation

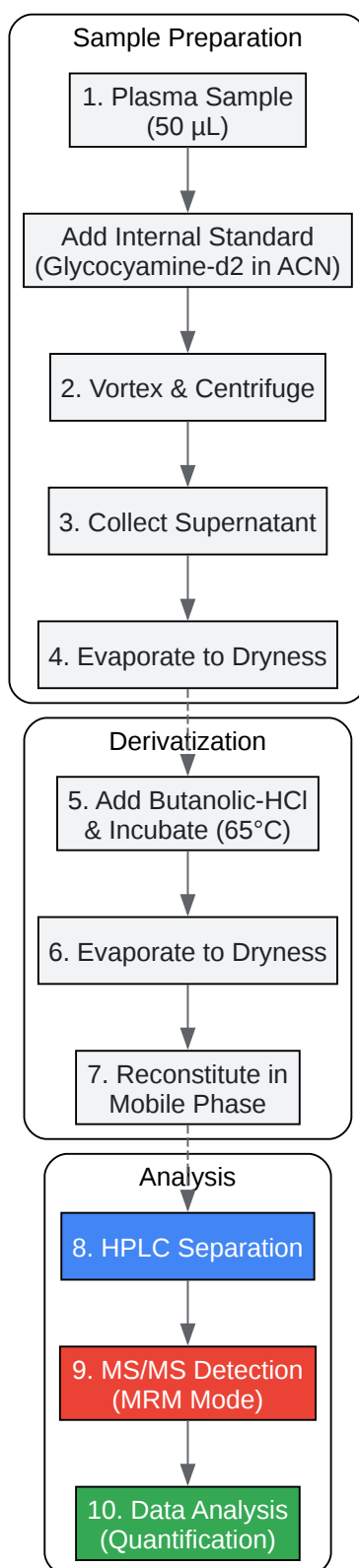
- Precipitation: To 50 µL of plasma, add 150 µL of ACN containing the internal standard, **Glycocyamine-d2**.
- Vortex: Mix thoroughly for 1 minute.
- Centrifugation: Centrifuge at 14,000 rpm for 10 minutes to pellet proteins.
- Evaporation: Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen at 40°C.

4.1.3 Derivatization (Butylation)

- Add 100 µL of 3N butanolic-HCl to the dried extract.
- Incubate at 65°C for 20 minutes.
- Evaporate the sample to dryness again under nitrogen at 40°C.
- Reconstitute the sample in 100 µL of mobile phase A.

4.1.4 LC-MS/MS Conditions

- LC System: Agilent 1100 series or equivalent
- Column: Supelcosil™ LC-ABZ (150 x 4.6 mm)
- Flow Rate: 0.8 mL/min
- Injection Volume: 20 µL
- Gradient: Isocratic elution is often sufficient.
- MS System: API 3000 triple quadrupole or equivalent
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:
 - Glycocyamine (butyl ester): m/z 174.1 → 101.0
 - **Glycocyamine-d2** (butyl ester): m/z 176.1 → 103.0
 - Creatine (butyl ester): m/z 188.1 → 90.0



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Fig. 2: LC-MS/MS Quantification Workflow

Synthesis of Glycocyamine

While a detailed, step-by-step protocol for the synthesis of **Glycocyamine-d2** is not publicly available, the general synthesis of unlabeled glycocyamine involves the reaction of glycine with a guanylation agent. A common laboratory and industrial method reacts glycine with cyanamide in an aqueous alkaline solution.[15] To produce **Glycocyamine-d2**, one would start with commercially available Glycine-2,2-d2 as the precursor.

Conclusion

Glycocyamine-d2 is an indispensable tool for researchers in the fields of metabolism, clinical chemistry, and drug development. Its well-defined chemical and physical properties, coupled with its critical role as an internal standard, enable accurate and precise quantification of glycocyamine in various biological matrices. The methodologies and data presented in this guide provide a foundational resource for the effective application of **Glycocyamine-d2** in a research setting.

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